

Introduction: The Oxane Scaffold in Modern Medicinal Chemistry

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Compound of Interest

Compound Name: 2-(Oxan-4-yl)propan-2-amine
hydrochloride

CAS No.: 944146-25-2

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The oxane ring, a six-membered saturated heterocycle containing one oxygen atom, represents a privileged scaffold in medicinal chemistry and natural product synthesis. Its derivatives are integral to a vast array of biologically active molecules, from simple sugars like the pyranose form of glucose to complex therapeutic agents.^[1] The versatility of the oxane skeleton, combined with its favorable physicochemical properties, makes it an attractive starting point for the design of novel therapeutic agents.^{[2][3]}

Unlike highly strained rings like oxetanes, the oxane ring generally exists in a stable chair conformation, which allows for precise three-dimensional positioning of substituents.^[4] This structural feature is critical for achieving specific and high-affinity interactions with biological targets such as enzymes and receptors. In recent years, synthetic chemists have developed numerous innovative methodologies to access novel oxane derivatives, leading to the discovery of compounds with a broad spectrum of pharmacological activities.^{[2][3][5]} This guide provides a technical overview of the key biological activities of these novel derivatives, the methodologies used to assess their function, and the underlying mechanisms of action.

Spectrum of Biological Activities

Oxane derivatives have demonstrated a remarkable diversity of biological effects, positioning them as promising candidates for drug discovery programs targeting a range of human diseases.[3]

Antimalarial Activity

A prominent class of oxane derivatives are the 1,2,4-trioxanes, famously represented by the natural product artemisinin and its synthetic analogs. These compounds are potent antimalarial agents.[6][7] Their mechanism of action is dependent on the endoperoxide bridge within the trioxane ring.[6] Inside the malaria parasite, which is rich in ferrous iron (Fe(II)) from hemoglobin digestion, the trioxane ring undergoes reductive cleavage.[6][7] This process, catalyzed by Fe(II), generates highly reactive carbon-centered radicals that alkylate and damage essential parasite proteins, leading to parasite death.[6] The targeted release of the drug is a key feature, as the trioxane ring is largely stable until it encounters the high intra-parasitic iron concentrations.[6]

Anticancer Activity

Numerous novel oxane derivatives have been synthesized and evaluated for their potential as anticancer agents.[8][9] These compounds exhibit cytotoxic effects against a wide variety of cancer cell lines, including those of the breast, lung, and pancreas.[8][9] For instance, certain 4-(5-amino-4-cyano-1,3-oxazol-2-yl)benzenesulfonamide derivatives have shown significant growth inhibition (GI50) values in the low micromolar range against the NCI-60 cancer cell line panel.[8] One promising compound from this series showed a high correlation with Tamoxifen, a selective estrogen receptor modulator, suggesting a potential mechanism of action involving estrogen receptors.[8] Similarly, derivatives of 1,4,5-oxathiazine-4,4-dioxide have demonstrated potent anti-proliferative effects, significantly reducing cell proliferation in pancreatic and breast cancer cell lines.[9]

Antimicrobial Activity

The oxazine class of derivatives, which are structurally related to oxanes, are well-documented for their promising antimicrobial properties.[2][5] They have been shown to be effective against both Gram-positive and Gram-negative bacteria.[2] For example, certain synthetic oxazines exhibit good activity against *Bacillus subtilis* and *Staphylococcus epidermidis* (Gram-positive)

as well as excellent activity against *Escherichia coli* (Gram-negative).[2] The mechanism of action can vary, but often involves disruption of the bacterial cell wall or inhibition of essential enzymes. The broad applicability and proven efficacy make oxane-based structures a continuing focus for the development of new antibiotics to combat drug-resistant pathogens.[3]

Other Therapeutic Areas

Beyond these primary areas, oxazine and oxazole derivatives have been investigated for a wide range of other biological activities, including:

- Anti-inflammatory: Reducing inflammation in various models.[2][10]
- Anticonvulsant: Showing potential in the treatment of seizures.[3]
- Analgesic and Sedative: Exhibiting pain-relieving and calming effects.[3]
- Antitubercular: Demonstrating activity against *Mycobacterium tuberculosis*. [3][10]

This wide range of activities underscores the chemical and biological versatility of the oxane scaffold.[2][3]

Mechanism of Action: A Deeper Look at Antimalarial Trioxanes

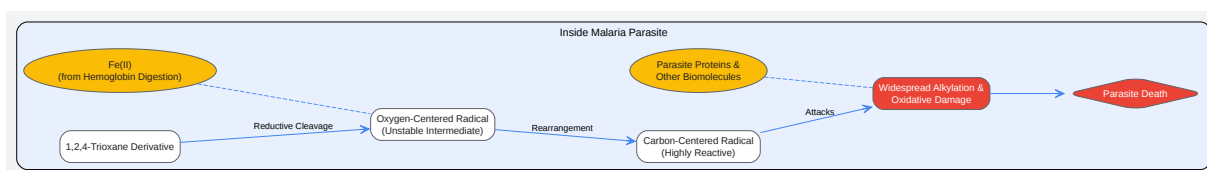
The targeted drug release mechanism of 1,2,4-trioxane antimalarials is a prime example of chemically sophisticated drug design. The process is initiated by the interaction with ferrous iron (Fe(II)), which is abundant within the parasite's food vacuole.

The key steps are:

- Reductive Cleavage: Fe(II) donates an electron to the peroxide bridge of the trioxane ring, causing it to break.
- Radical Formation: This cleavage results in the formation of an oxygen-centered radical, which then rearranges to form a more stable and highly reactive carbon-centered radical.

- **Target Alkylation:** The carbon radical proceeds to indiscriminately alkylate and damage a multitude of vital parasite proteins and lipids, leading to oxidative stress and cell death.

This iron-dependent activation ensures that the drug's cytotoxic effects are largely confined to the parasite, minimizing damage to the host.[6][7]



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Fig. 1: Iron-mediated activation of antimalarial trioxanes.

Experimental Protocols for Biological Evaluation

To validate the therapeutic potential of novel oxane derivatives, rigorous and standardized in vitro assays are essential. The following protocols describe core methodologies for assessing anticancer and antibacterial activity.

Protocol: In Vitro Cytotoxicity using MTT Assay

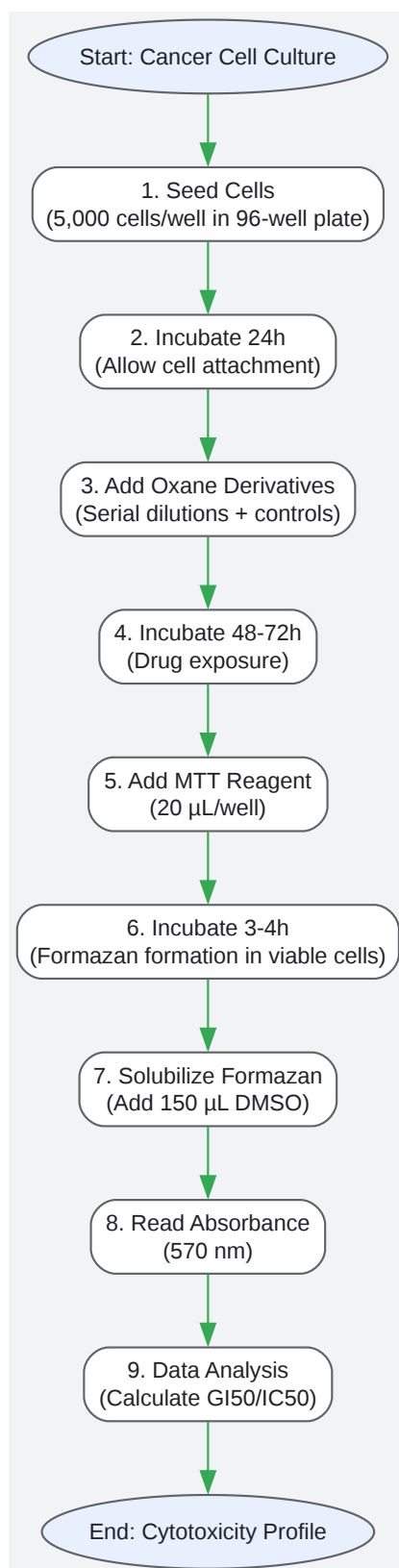
The MTT assay is a colorimetric method used to measure cellular metabolic activity as an indicator of cell viability, proliferation, and cytotoxicity. It is based on the ability of NAD(P)H-dependent cellular oxidoreductase enzymes in viable cells to reduce the yellow tetrazolium dye MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) to its insoluble purple formazan.

Step-by-Step Methodology:

- **Cell Seeding:**

- Culture selected cancer cells (e.g., MCF-7 breast cancer) to ~80% confluency.
- Trypsinize, count, and dilute the cells to a concentration of 5×10^4 cells/mL in complete culture medium.
- Seed 100 μ L of the cell suspension into each well of a 96-well plate (resulting in 5,000 cells/well).
- Incubate the plate for 24 hours at 37°C in a 5% CO₂ humidified incubator to allow cells to attach.
- Compound Treatment:
 - Prepare a stock solution of the novel oxane derivative in DMSO (e.g., 10 mM).
 - Perform serial dilutions of the stock solution in serum-free medium to achieve final desired concentrations (e.g., 0.1, 1, 10, 50, 100 μ M). Include a vehicle control (DMSO only) and a positive control (e.g., Doxorubicin).
 - Carefully remove the medium from the wells and add 100 μ L of the diluted compounds to the respective wells.
 - Incubate for 48-72 hours at 37°C, 5% CO₂.
- MTT Addition and Incubation:
 - Prepare a 5 mg/mL solution of MTT in sterile phosphate-buffered saline (PBS).
 - Add 20 μ L of the MTT solution to each well.
 - Incubate the plate for another 3-4 hours at 37°C. During this time, viable cells will convert the yellow MTT to purple formazan crystals.
- Formazan Solubilization and Absorbance Reading:
 - Carefully remove the medium from each well without disturbing the formazan crystals.

- Add 150 μ L of a solubilization solution (e.g., DMSO or an acidified isopropanol solution) to each well to dissolve the crystals.
- Gently shake the plate on an orbital shaker for 10 minutes to ensure complete dissolution.
- Read the absorbance at 570 nm using a microplate reader.
- Data Analysis:
 - Calculate the percentage of cell viability for each concentration compared to the vehicle control.
 - Plot the percentage viability against the log of the compound concentration and use non-linear regression to determine the GI50 (concentration that causes 50% growth inhibition) or IC50 (concentration that inhibits 50% of the cell population) value.



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Fig. 2: Experimental workflow for the MTT cytotoxicity assay.

Data Summary: Anticancer and Antimicrobial Activities

The following tables summarize representative biological activity data for novel oxane-related derivatives as reported in the literature.

Table 1: Anticancer Activity of Selected Oxane Derivatives

Compound Class	Cancer Cell Line	Activity Metric	Value (μM)	Reference
4-Oxazolybenzene sulfonamide	Non-Small Cell Lung (HOP-92)	GI ₅₀	4.56	[8]
4-Oxazolybenzene sulfonamide	Breast Cancer (MDA-MB-468)	GI ₅₀	21.0	[8]
4-Oxazolybenzene sulfonamide	Melanoma (SK-MEL-5)	GI ₅₀	30.3	[8]
1,4,5-Oxathiazinane	Pancreatic Cancer (Panc Tu I)	% Proliferation	5.4% at 2000 μM	[9]
1,4,5-Oxathiazinane	Breast Cancer (MDA MB 468)	% Proliferation	2.1% at 2000 μM	[9]

Table 2: Antibacterial Activity of Selected Oxazine Derivatives

Compound Class	Bacterial Strain	Type	Activity Level	Reference
Synthetic Oxazine	Bacillus subtilis	Gram-positive	Good	[2]
Synthetic Oxazine	Staphylococcus epidermidis	Gram-positive	Good	[2]
Synthetic Oxazine	Escherichia coli	Gram-negative	Excellent	[2]
Synthetic Oxazine	Acinetobacter anitratus	Gram-negative	Very Good	[2]

Conclusion and Future Perspectives

Novel oxane derivatives constitute a rich and versatile class of heterocyclic compounds with significant therapeutic potential. Their proven efficacy in areas like malaria, cancer, and bacterial infections highlights the value of the oxane scaffold in drug design.[2][6][8] The ability to synthesize a wide range of derivatives allows for fine-tuning of their pharmacological profiles, improving potency, selectivity, and metabolic stability.[4]

Future research should focus on several key areas:

- **Mechanism Elucidation:** While activity has been demonstrated, the precise molecular targets for many anticancer and antimicrobial derivatives remain to be identified.
- **Structure-Activity Relationship (SAR) Studies:** Systematic modification of the oxane scaffold will help in designing next-generation compounds with enhanced efficacy and reduced toxicity.[9]
- **In Vivo Evaluation:** Promising candidates identified through in vitro screening must be advanced into preclinical animal models to assess their safety, pharmacokinetics, and in vivo efficacy.

The continued exploration of oxane chemistry and biology is poised to deliver a new wave of innovative medicines to address pressing global health challenges.

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